

A Comprehensive Technical Guide to the Physical Properties of 1-Octadecanethiol

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Compound of Interest

Compound Name: 1-Octadecanethiol

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Introduction

1-Octadecanethiol (C₁₈H₃₈S), also known as stearyl mercaptan, is a long-chain aliphatic thiol. Its molecular structure, consisting of a lengthy hydrophobic 18-carbon chain and a reactive thiol (-SH) group, imparts unique physicochemical properties that are leveraged in a multitude of scientific and industrial applications. This technical guide provides an in-depth overview of the key physical properties of **1-octadecanethiol**, specifically its melting point and solubility, supported by detailed experimental protocols and structured data for ease of reference.

Core Physical Properties

The distinct physical characteristics of **1-octadecanethiol** are fundamental to its behavior in various systems. Its waxy, solid nature at room temperature and its solubility profile are critical parameters for its application in surface modification, nanotechnology, and as a reagent in organic synthesis.^[1]

Data Presentation: Quantitative Physical Properties

The following table summarizes the key quantitative physical properties of **1-octadecanethiol** compiled from various sources.

Property	Value	Source(s)
Melting Point	24-31 °C	[2]
30-33 °C	[3][4]	
29-34 °C	[5]	
77 °F (25 °C)	[2]	
Solubility		
Water	Insoluble	[1][2][4][6][7]
Nonpolar Organic Solvents (e.g., hexane, benzene, toluene)	Soluble	[1][6]

Experimental Protocols

Accurate determination of the physical properties of a compound like **1-octadecanethiol** is crucial for its application and for ensuring the reproducibility of experimental results. The following sections detail standardized methodologies for measuring its melting point and a general approach for determining its solubility.

Determination of Melting Point

The melting point of a solid is the temperature at which it transitions from a solid to a liquid state. For a pure crystalline compound, this transition occurs over a narrow temperature range. The presence of impurities typically leads to a depression and broadening of the melting point range.[8][9]

Principle: A small, finely powdered sample of the organic solid is heated slowly, and the temperature at which the substance begins to melt and the temperature at which it becomes completely liquid are recorded as the melting point range.[8]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)[8]

- Capillary tubes (sealed at one end)[10]
- Thermometer[11]
- Mortar and pestle (optional, for grinding the sample)[11]

Procedure:

- **Sample Preparation:** A small amount of **1-octadecanethiol** is placed on a clean, dry surface and crushed into a fine powder. The open end of a capillary tube is pressed into the powder. The tube is then inverted and tapped gently to pack the powder into the sealed end, aiming for a sample height of 1-2 mm.[10][12]
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb. This assembly is then placed in the heating block of a melting point apparatus or immersed in an oil bath within a Thiele tube.[8][10]
- **Heating:** The sample is heated rapidly at first to determine an approximate melting point. The apparatus is then allowed to cool.[8] A second, more careful determination is performed with a fresh sample, heating slowly (approximately 2°C per minute) as the temperature approaches the approximate melting point.[8][9]
- **Observation and Recording:** The temperature at which the first drop of liquid appears (the beginning of melting) and the temperature at which the entire sample has turned into a clear liquid (the end of melting) are recorded. This provides the melting point range.[11][12]

Determination of Solubility

Solubility is a measure of the maximum amount of a solute that can dissolve in a given amount of solvent at a specific temperature. For **1-octadecanethiol**, its long hydrocarbon chain dictates its solubility behavior.[6]

Principle: A known amount of the solute (**1-octadecanethiol**) is added to a known volume of a solvent. The mixture is agitated at a constant temperature until equilibrium is reached. The concentration of the dissolved solute is then determined.

Apparatus:

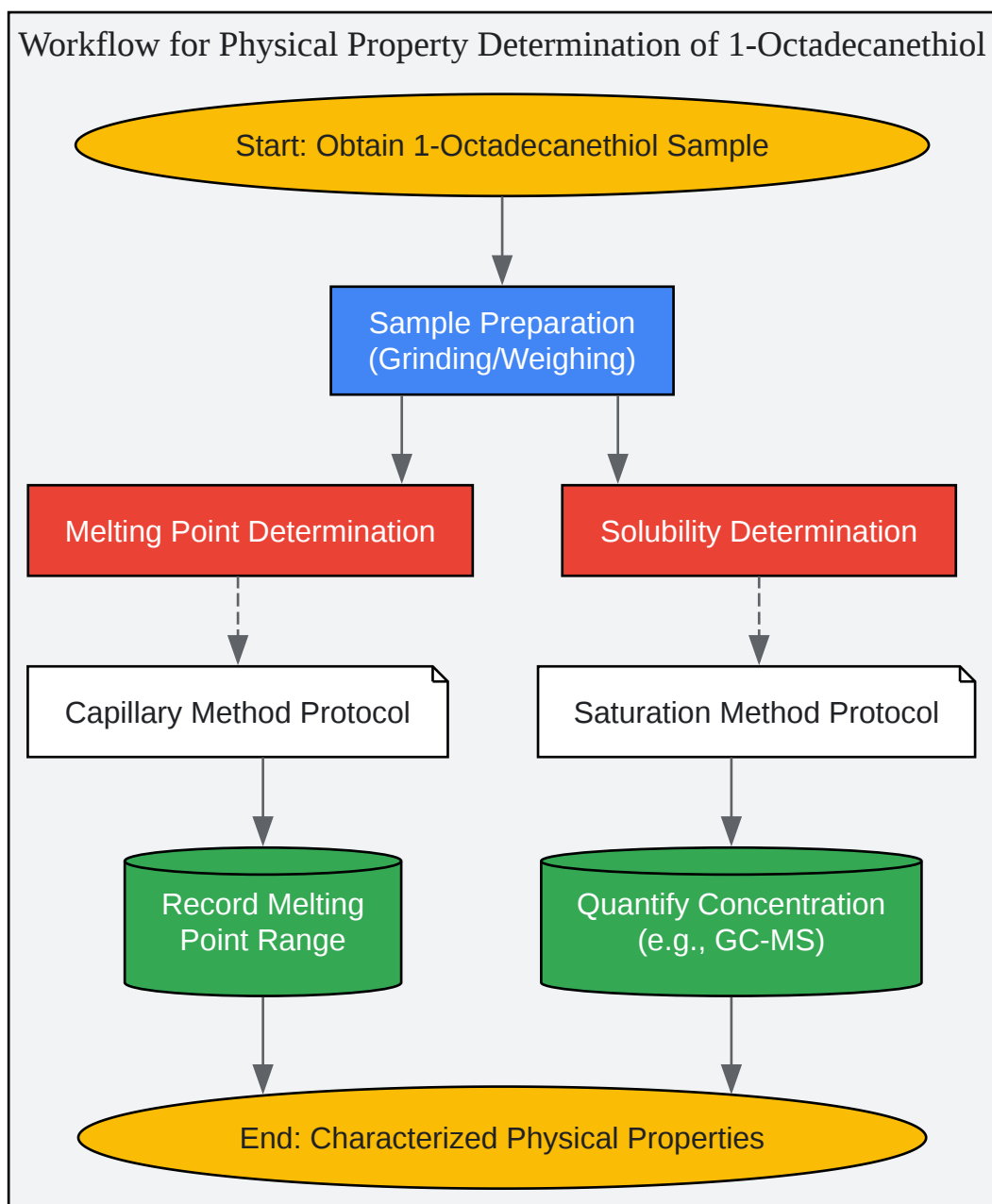
- Vials or test tubes with secure caps
- Constant temperature shaker or incubator
- Analytical balance
- Filtration system (e.g., syringe filters)
- Analytical instrument for quantification (e.g., Gas Chromatography-Mass Spectrometry (GC-MS) or High-Performance Liquid Chromatography (HPLC))

Procedure (General Approach):

- **Preparation of Saturated Solution:** An excess amount of **1-octadecanethiol** is added to a known volume of the solvent of interest (e.g., water, ethanol, hexane) in a sealed vial.
- **Equilibration:** The vials are placed in a constant temperature shaker and agitated for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached and the solution is saturated.
- **Phase Separation:** The vials are allowed to stand at the same constant temperature to allow any undissolved solid to settle.
- **Sample Collection and Filtration:** A known volume of the supernatant is carefully withdrawn and immediately filtered through a syringe filter to remove any suspended solid particles.
- **Quantification:** The concentration of **1-octadecanethiol** in the filtered solution is determined using a suitable analytical technique. For a volatile compound like **1-octadecanethiol**, GC-MS is often a preferred method. For less volatile thiols, HPLC with a suitable detector can be employed.^[13] A calibration curve prepared with standard solutions of known concentrations is used to determine the concentration of the sample.

Visualizations

To aid in the conceptualization of the experimental workflow for determining the physical properties of **1-octadecanethiol**, the following diagram is provided.



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Caption: Workflow for determining the physical properties of **1-Octadecanethiol**.

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